

EP3 Receptor Functional Assays: Technical Support Center

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Compound of Interest

Compound Name: EP3

Cat. No.: B1576712

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to minimize variability in Prostaglandin E2 (PGE2) Receptor 3 (**EP3**) functional assays.

Frequently Asked Questions (FAQs)

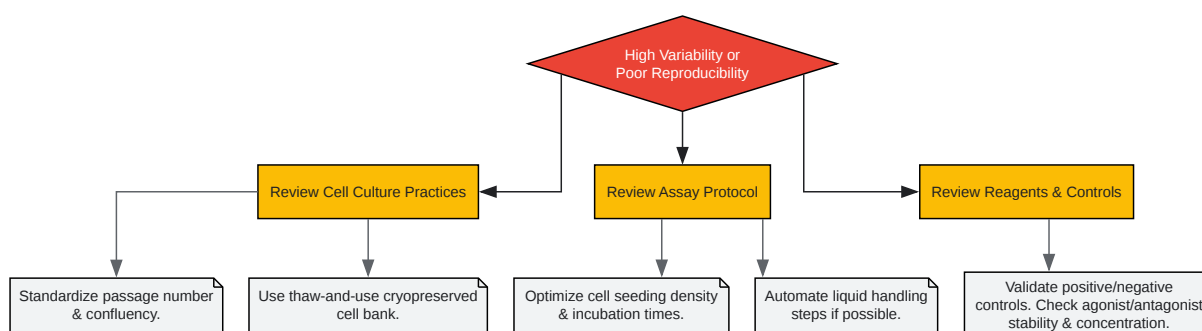
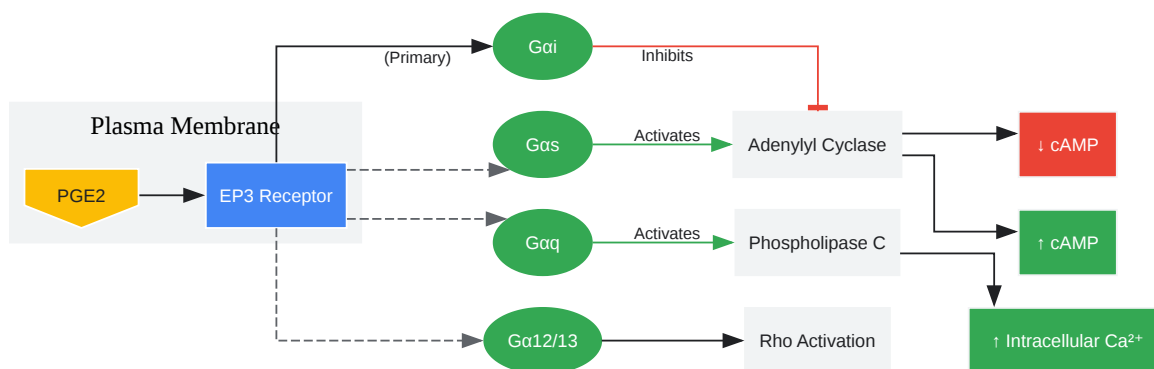
Q1: What is the **EP3** receptor and what are its primary signaling pathways?

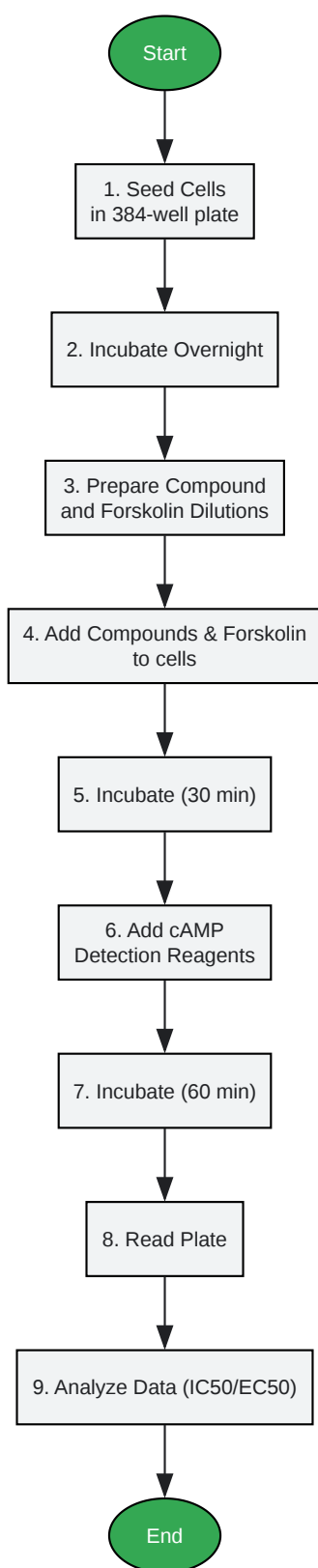
The Prostaglandin E2 receptor 3 (**EP3**) is a G protein-coupled receptor (GPCR) that binds the lipid mediator PGE2.[1][2] It is unique among the PGE2 receptors because its gene, PTGER3, undergoes alternative mRNA splicing to generate multiple isoforms that differ in their C-terminal tails.[3] This structural diversity allows the **EP3** receptor to couple to several different G proteins, leading to a variety of intracellular signaling outcomes. The primary signaling pathways include:

- **Gai Coupling:** This is the most common pathway, leading to the inhibition of adenylyl cyclase, which decreases intracellular cyclic AMP (cAMP) levels.[1][3]
- **Gas Coupling:** Some isoforms can couple to Gas, leading to the stimulation of adenylyl cyclase and an increase in cAMP.[1]
- **Gaq Coupling:** **EP3** activation can stimulate phospholipase C (PLC) via Gαq, resulting in the mobilization of intracellular calcium.[3]

- Gα12/13 Coupling: Activation can also occur through Gα12/13, leading to the activation of the small GTPase Rho.[1]

The specific pathway activated depends on the **EP3** isoform present and the cellular context.





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References

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Address: 3281 E Guasti Rd

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